

Essential Safety and Handling Guide for Loxistatin Acid (E-64c)

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Compound of Interest

Compound Name: E-64c

Cat. No.: B554940

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This guide provides immediate, essential safety and logistical information for the handling of Loxistatin Acid (**E-64c**), a potent, irreversible, and membrane-permeant cysteine protease inhibitor. Adherence to these procedures is critical to ensure personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

Loxistatin Acid (**E-64c**) is classified with several hazards that necessitate careful handling. The primary routes of exposure are inhalation, skin contact, and eye contact.

Summary of Hazards:

Hazard Statement	GHS Classification
Harmful if swallowed.	Acute toxicity, oral (Category 4)
Causes skin irritation.	Skin corrosion/irritation (Category 2)
Causes serious eye irritation.	Serious eye damage/eye irritation (Category 2A)
May cause respiratory irritation.	Specific target organ toxicity, single exposure (Respiratory tract irritation) (Category 3)

Recommended Personal Protective Equipment (PPE):

PPE Component	Specification
Eye Protection	Chemical safety goggles or a face shield should be worn. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. [1]
Body Protection	A lab coat or protective clothing should be worn to prevent skin contact. [1]
Respiratory Protection	Use only in a well-ventilated area or with appropriate exhaust ventilation, such as a fume hood. [2] Avoid breathing dust or aerosols. [1]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **E-64c** and ensure a safe laboratory environment.

Handling Procedures:

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.[\[1\]](#)
- **Ventilation:** Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[\[1\]](#)[\[2\]](#)
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[2\]](#)
- **Preparation of Solutions:**
 - **E-64c** is soluble in DMSO (up to 62 mg/mL) and ethanol (up to 62 mg/mL).[\[3\]](#) It is slightly soluble in water.[\[4\]](#)
 - When preparing aqueous solutions, it is recommended to first dissolve the compound in a minimal amount of DMSO and then dilute with the aqueous buffer.[\[5\]](#)

- Aqueous stock solutions are not recommended for storage for more than one day.[\[5\]](#)

Storage Conditions:

Form	Storage Temperature	Stability
Solid (as supplied)	-20°C	Stable for up to 1 year. [5]
In Solution	-20°C	Stable for less than 3 months. [5]

Store in a tightly sealed container in a dry and well-ventilated place.[\[1\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is necessary.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration. Seek medical attention. [1] [2]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention. [1] [2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention. [1] [2]

Spill and Leak Procedures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses.^[2]
- Clean-up:
 - Wear full personal protective equipment.
 - For solid spills, carefully sweep up and place in a suitable, labeled container for disposal.
 - For liquid spills, absorb with an inert material (e.g., diatomite, universal binders) and place in a sealed container for disposal.^[2]
 - Decontaminate the spill area and equipment by scrubbing with alcohol.^[2]

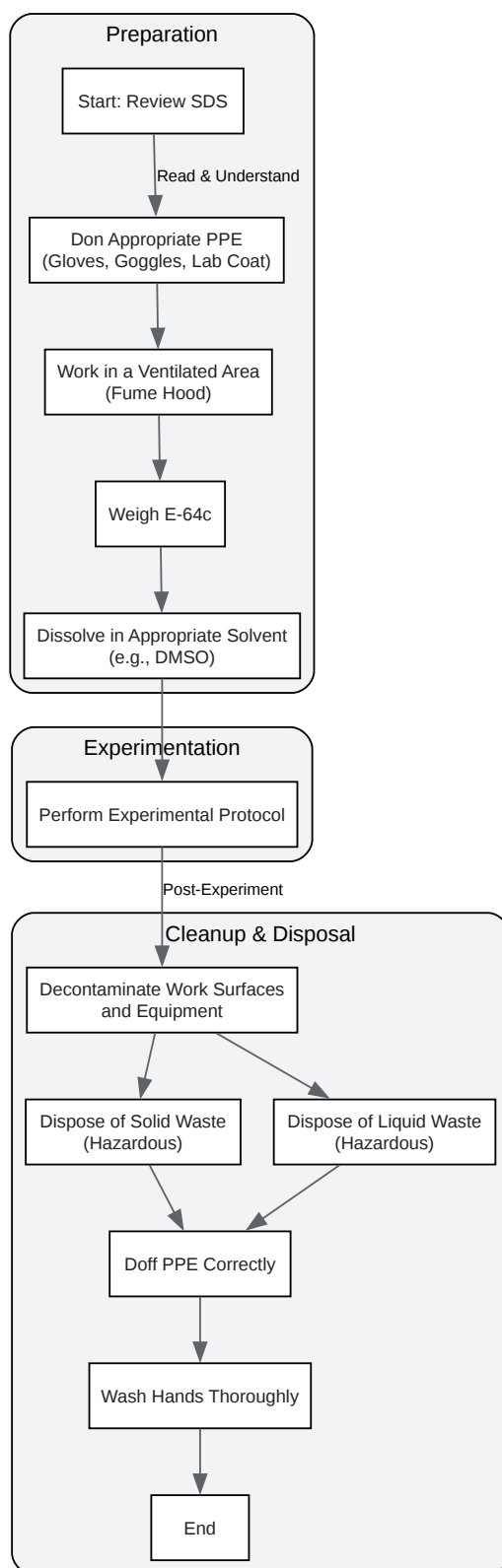
Disposal Plan

Dispose of **E-64c** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Product: Dispose of as hazardous waste. Contact a licensed professional waste disposal service.
- Contaminated Materials: Any materials that have come into contact with **E-64c**, including gloves, lab coats, and absorbent materials, should be treated as hazardous waste and disposed of accordingly.^[2]

E-64c Handling Workflow

The following diagram illustrates the key steps for the safe handling of **E-64c**, from preparation to disposal.



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Caption: Workflow for safe handling of **E-64c**.

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